

Technical Support Center: Urea Phosphate in Agrochemical Formulations

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Compound of Interest

Compound Name: Urea phosphate

Cat. No.: B3432535

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the compatibility of **urea phosphate** with other agrochemicals. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental formulations.

Frequently Asked Questions (FAQs)

Q1: What is **urea phosphate** and what are its primary characteristics in a solution?

Urea phosphate is a crystalline fertilizer produced from the reaction of urea and phosphoric acid, with an NPK formula of 17-44-0. When dissolved in water, it creates a strongly acidic solution.^[1] This acidity is a critical factor in its compatibility with other agrochemicals as it can prevent the precipitation of calcium and magnesium phosphates.^[1]

Q2: What is the general compatibility of **urea phosphate** with other fertilizers?

Urea phosphate is compatible with many other fertilizers, but it is notably incompatible with calcium fertilizers in concentrated solutions.^[2] When mixed with single or triple superphosphate, it can form a sticky product.^{[3][4]} Its acidic nature, however, allows for the co-existence of calcium, magnesium, and phosphorus in a solution that would otherwise lead to precipitation under less acidic conditions.^[1]

Q3: Can **urea phosphate** be mixed with pesticides?

Yes, **urea phosphate** can be tank-mixed with many pesticides, but compatibility must always be verified. Due to its acidic nature, it can influence the pH of the tank mix, which may affect the stability and efficacy of certain pesticides.[5] For instance, some organophosphate and carbamate insecticides can undergo alkaline hydrolysis and lose efficacy in high pH solutions. While **urea phosphate** creates an acidic solution, the final pH of the tank mix will depend on all components. A compatibility test is always recommended before mixing.[2]

Q4: Does **urea phosphate** have any synergistic effects with herbicides?

Yes, studies have shown that **urea phosphate** can act as an adjuvant, increasing the efficacy of herbicides like glyphosate.[6][7] It can enhance herbicide absorption and may help overcome the negative effects of hard water by reducing the binding of calcium ions to the herbicide. Research indicates that a 2.0% concentration of **urea phosphate** in a glyphosate solution is optimal for this synergistic effect.[8]

Q5: What are the main types of incompatibility I should be aware of?

There are two primary types of incompatibility:

- **Physical Incompatibility:** This occurs when products do not mix properly, resulting in the formation of precipitates, sludge, gels, or separation into layers. This can lead to clogged spray nozzles and uneven application. Physical incompatibility can often be identified with a jar test.[9][10]
- **Chemical Incompatibility:** This involves a chemical reaction between the mixed products, which can lead to the degradation of active ingredients, reducing their efficacy, or potentially causing phytotoxicity to the target crop. Chemical incompatibility cannot be determined by a visual jar test.[9][10]

Troubleshooting Guide

Problem	Potential Cause	Troubleshooting Steps
Formation of solids, sludge, or gel in the tank mix.	Physical incompatibility between urea phosphate and another agrochemical (e.g., calcium nitrate).	1. Do not spray the mixture. 2. Conduct a jar test to confirm the incompatibility. 3. If confirmed, apply the agrochemicals in separate applications. 4. For future mixes, always perform a jar test before tank mixing.
Reduced efficacy of a pesticide when mixed with urea phosphate.	Chemical incompatibility, possibly due to the acidic nature of urea phosphate affecting the pesticide's active ingredient.	1. Review the pesticide label for any pH restrictions or known incompatibilities. 2. Consider that the low pH from urea phosphate may have degraded the pesticide. 3. Apply the pesticide and urea phosphate separately in future applications.
The tank mix solution becomes warm.	An exothermic chemical reaction is occurring between the mixed components.	1. Cease agitation and do not apply the mixture. 2. This indicates a chemical reaction that could degrade the products or be hazardous. 3. Consult the product manufacturers for more information.
Foaming in the spray tank.	Excessive agitation or reaction between formulation components.	1. Reduce the level of agitation. 2. Use an anti-foaming agent if the problem persists and is compatible with all tank-mix partners.

Data Presentation: Urea Phosphate Compatibility Summary

Agrochemical Category	Compatibility with Urea Phosphate	Notes
Other Fertilizers		
Calcium Nitrate	Incompatible	Forms calcium phosphate precipitate.[11][12]
Magnesium Sulfate	Generally Compatible	The acidity of urea phosphate can help keep magnesium in solution.
Potassium Nitrate	Generally Compatible	No adverse reactions generally reported.
Ammonium Nitrate	Limited Compatibility	Can be hygroscopic and lead to caking.[4]
Superphosphates	Limited Compatibility	Can form a sticky product.[3][4]
Herbicides		
Glyphosate	Compatible & Synergistic	Urea phosphate can act as an adjuvant, increasing glyphosate efficacy.[6][8][7]
Fungicides	Generally Compatible	Limited specific data available. A jar test is highly recommended.
Insecticides	Generally Compatible	Limited specific data available. The acidic nature of urea phosphate may affect the stability of some insecticides. A jar test is crucial.

Experimental Protocols: Jar Test for Physical Compatibility

A jar test is a simple and effective way to determine the physical compatibility of **urea phosphate** with other agrochemicals before large-scale mixing.^{[9][13]}

Materials:

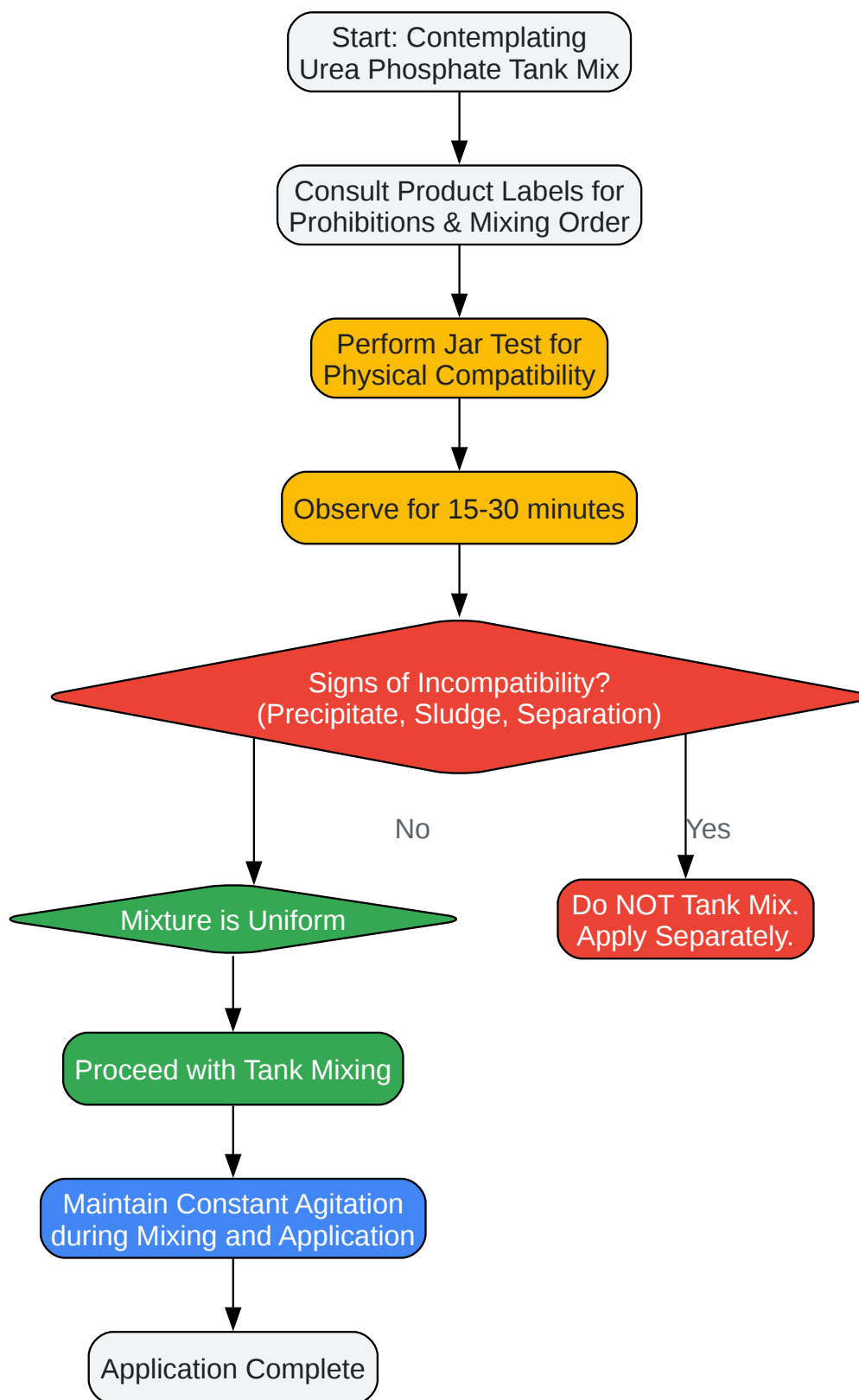
- A clean, clear glass or plastic quart jar with a lid.
- The same water source that will be used for the spray solution.
- Accurate measuring spoons and syringes.
- The **urea phosphate** and all other agrochemicals (pesticides, adjuvants, etc.) to be tested.
- Personal Protective Equipment (PPE) as required by the product labels.

Procedure:

- Fill the jar to about half full with the carrier (water).
- Add the agrochemicals one at a time, in the correct mixing order, using amounts proportional to the intended tank mix rates. The general mixing order is: a. Water-dispersible granules (WDG), wettable powders (WP), and other dry formulations. b. Liquid flowables (F), suspension concentrates (SC), and aqueous solutions (AS). c. Emulsifiable concentrates (EC). d. Surfactants and other adjuvants. e. Soluble fertilizers like **urea phosphate**.
- Secure the lid and shake the jar gently for 15-30 seconds after each addition to simulate agitation in the spray tank.
- After all ingredients have been added, shake the jar vigorously for another 30 seconds.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Formation of precipitates (solids settling at the bottom).
 - Sludge or gel formation.

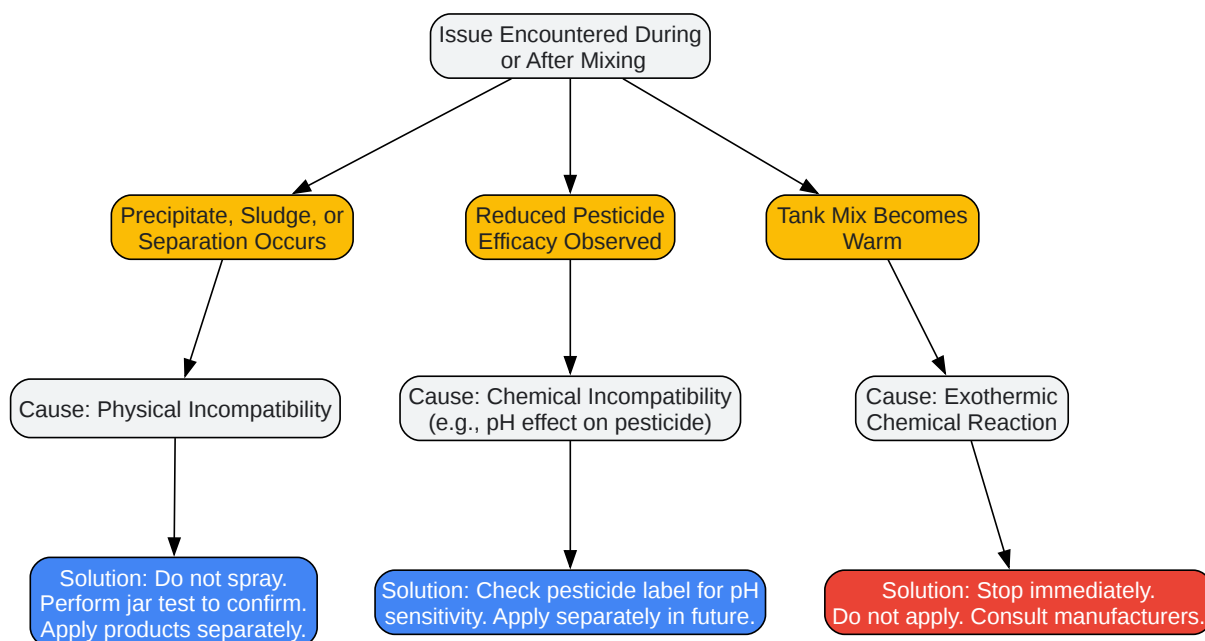
- Separation into layers.
- Excessive foaming.
- The solution becoming warm to the touch, which indicates a chemical reaction.^[14]
- If the mixture remains uniform and free of the above issues, the products are likely physically compatible. If any signs of incompatibility are present, the mixture should not be tank-mixed.^[9]

Mandatory Visualization



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Caption: Workflow for assessing **urea phosphate** tank mix compatibility.



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Caption: Decision tree for troubleshooting **urea phosphate** tank mix issues.

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- To cite this document: BenchChem. [Technical Support Center: Urea Phosphate in Agrochemical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432535#compatibility-of-urea-phosphate-with-other-agrochemicals]

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